

How to dissolve and prepare "LXR agonist 1" for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LXR agonist 1

Cat. No.: B15143240

[Get Quote](#)

Application Notes and Protocols for LXR Agonist 1

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and preparation of "LXR agonist 1" for both in vitro and in vivo experiments. Adherence to these guidelines is crucial for ensuring experimental reproducibility and obtaining reliable results.

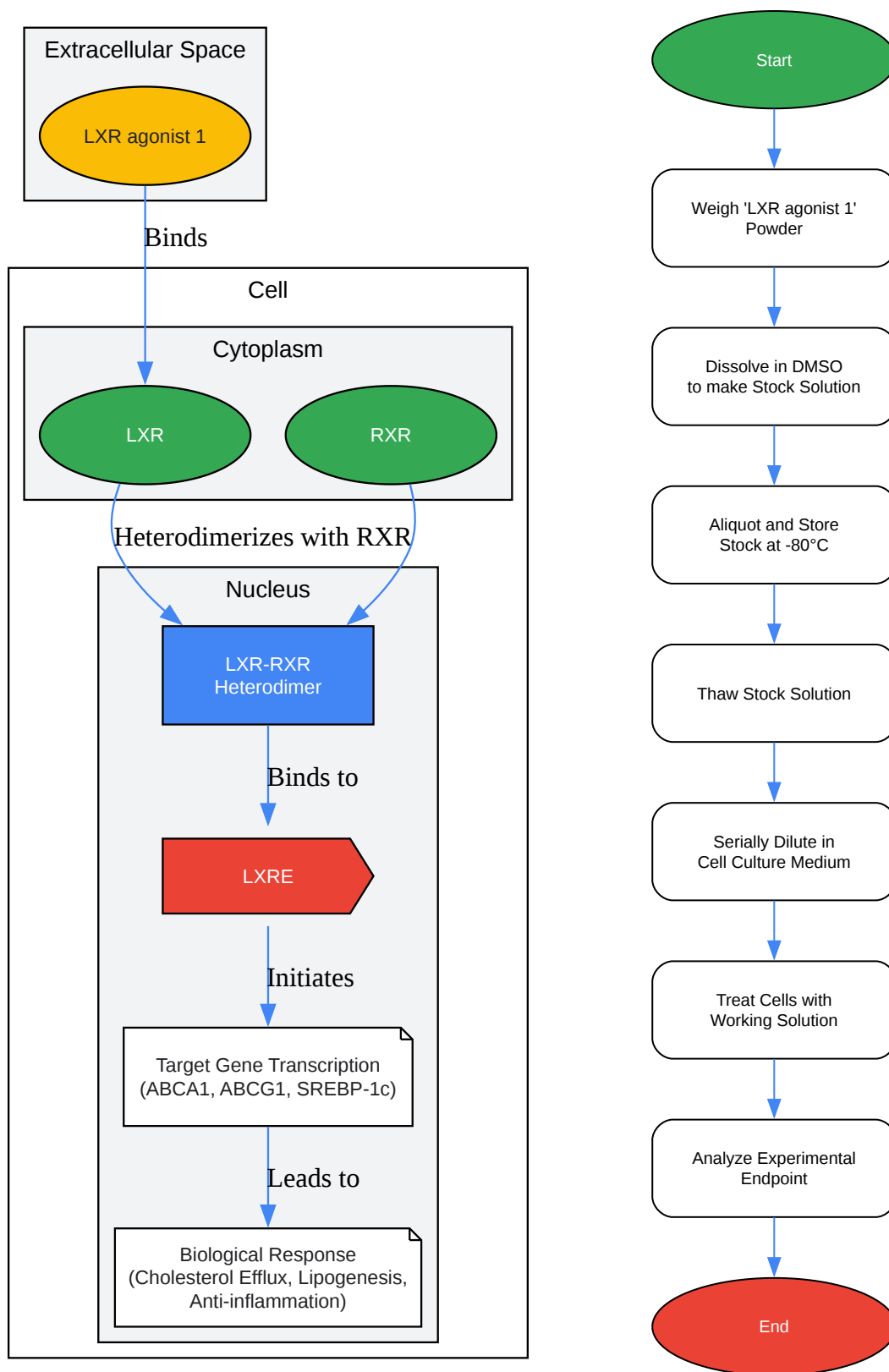
Product Information and Storage

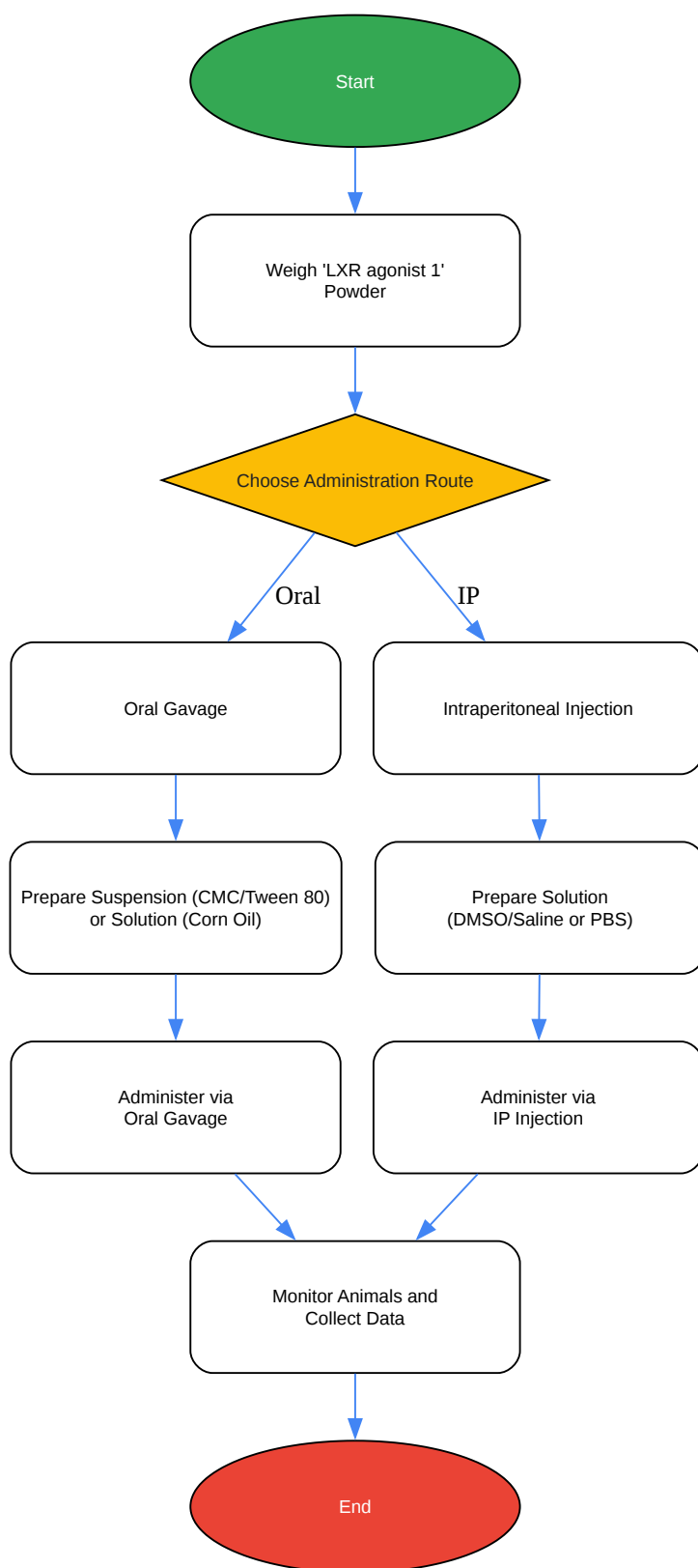
"LXR agonist 1" is a potent and selective agonist of Liver X Receptors (LXR) with a higher affinity for LXR- α .

Parameter	Value	Source
CAS Number	1779524-90-1	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₇ H ₂₆ F ₃ N ₃ O ₃ S	[1]
Molecular Weight	529.57 g/mol	[2]
AC ₅₀ for LXR-α	1.5 nM	[2] [4]
AC ₅₀ for LXR-β	12 nM	[2] [4]
Appearance	Crystalline solid	-
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (Stock Solution)	-80°C for up to 1 year	[1]

LXR Signaling Pathway

Liver X Receptors (LXRs) are nuclear receptors that play a pivotal role in regulating cholesterol, fatty acid, and glucose homeostasis. Upon binding to an agonist, such as "**LXR agonist 1**," the receptor forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to LXR Response Elements (LXREs) in the promoter regions of target genes, initiating their transcription. Key target genes include those involved in reverse cholesterol transport (ABCA1, ABCG1), fatty acid synthesis (SREBP-1c), and the suppression of inflammatory responses.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. targetmol.cn [targetmol.cn]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [How to dissolve and prepare "LXR agonist 1" for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15143240#how-to-dissolve-and-prepare-lxr-agonist-1-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com